

Technical Guide: Synthesis of 2-Amino-3,4,6-trichlorophenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-3,4,6-trichlorophenol

CAS No.: 6358-15-2

Cat. No.: B1265891

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Target Molecule: **2-Amino-3,4,6-trichlorophenol** CAS Registry Number: 6358-15-2 IUPAC Name: **2-Amino-3,4,6-trichlorophenol** Synonyms: 6-Amino-2,3,5-trichlorophenol; 3,4,6-Trichloro-2-aminophenol

Executive Summary & Retrosynthetic Analysis

The synthesis of **2-amino-3,4,6-trichlorophenol** requires precise regiochemical control to establish the 3,4,6-trichloro substitution pattern. Direct chlorination of phenol predominantly yields 2,4,6-trichlorophenol; introducing an amino group at the 2-position of the 2,4,6-isomer is chemically inefficient.

Therefore, the industrial standard and most chemically robust route utilizes 2,4,5-trichlorophenol as the starting scaffold. The hydroxyl group at position 1 directs electrophilic aromatic substitution (nitration) to the vacant ortho-position (position 6), which corresponds to position 2 in the final amine target (after renumbering based on IUPAC priority).

Retrosynthetic Pathway: **2-Amino-3,4,6-trichlorophenol**

Reduction

6-Nitro-2,4,5-trichlorophenol

Nitration

2,4,5-Trichlorophenol

Hydrolysis

1,2,4,5-Tetrachlorobenzene

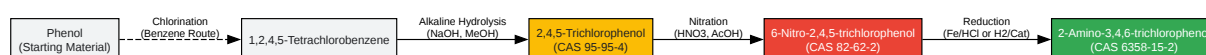
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Figure 1: Synthetic pathway from precursor to target amine.

Precursor Sourcing: The 2,4,5-Trichlorophenol Challenge

While the prompt requests a synthesis "from phenol," it is critical to note that direct chlorination of phenol yields 2,4,6-trichlorophenol, not the required 2,4,5-isomer. The 2,4,5-isomer is commercially manufactured via the alkaline hydrolysis of 1,2,4,5-tetrachlorobenzene (which is derived from benzene chlorination).

- Recommendation: Source high-purity (>98%) 2,4,5-Trichlorophenol (CAS 95-95-4) directly.
- In-House Synthesis (if required): Hydrolysis of 1,2,4,5-tetrachlorobenzene using methanolic sodium hydroxide at 160°C (autoclave).

Detailed Experimental Protocol

Step 1: Regioselective Nitration

Objective: Introduce a nitro group at the 6-position (ortho to OH) of 2,4,5-trichlorophenol.

Reaction:

Reagents:

- 2,4,5-Trichlorophenol (1.0 eq)[1][2]
- Nitric Acid (65-70%, 1.1 eq)
- Glacial Acetic Acid (Solvent, 5-10 volumes)
- Sodium Nitrite (Catalytic, 0.01 eq - optional initiator)

Procedure:

- Dissolution: Charge a glass-lined reactor with 2,4,5-trichlorophenol and glacial acetic acid. Stir until fully dissolved at room temperature (20-25°C).
- Cooling: Cool the solution to 0-5°C using an ice/brine bath.
- Addition: Add Nitric Acid dropwise over 60 minutes, maintaining the internal temperature below 10°C. The reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2-4 hours. Monitor via TLC or HPLC for the disappearance of starting material.
- Quench: Pour the reaction mixture into crushed ice (5x volume).
- Isolation: The yellow precipitate (6-nitro-2,4,5-trichlorophenol) is filtered, washed copiously with cold water to remove acid, and dried.
 - Yield: 85-90%
 - Identity: The product is 2-nitro-3,4,6-trichlorophenol (renumbered).[3] Melting Point: ~92-93°C.[3]

Step 2: Reduction to Amine

Objective: Reduce the nitro group to a primary amine without dechlorinating the ring. Method: Béchamp Reduction (Iron/Acid) is preferred over catalytic hydrogenation to prevent accidental hydrodechlorination.

Reagents:

- 6-Nitro-2,4,5-trichlorophenol (1.0 eq)[2][3]
- Iron Powder (fine mesh, 3.0 - 4.0 eq)
- Hydrochloric Acid (30%, catalytic to stoichiometric)
- Ethanol/Water (Solvent, 1:1 mixture)

Procedure:

- Suspension: Suspend the nitro intermediate in Ethanol/Water (1:1) in a flask equipped with a reflux condenser and mechanical stirrer.
- Activation: Add Iron powder and heat to 60°C.
- Initiation: Add HCl dropwise. A vigorous exotherm and hydrogen evolution indicate reaction initiation.
- Reflux: Heat the mixture to reflux (approx. 80-85°C) for 2-3 hours. The yellow color of the nitro compound should fade to a grey/off-white slurry.
- Basification: Cool to 50°C. Adjust pH to ~8-9 using Sodium Carbonate () to precipitate iron salts.
- Filtration: Filter the hot reaction mixture through a Celite pad to remove iron sludge. Wash the cake with hot ethanol.
- Crystallization: Acidify the filtrate with HCl to pH 2 (forming the amine hydrochloride salt) to purify, or cool the neutral filtrate to precipitate the free base.
 - Refinement: The free amine can be recrystallized from dilute ethanol or benzene.

Data Summary & Analysis

Parameter	Specification
Product Name	2-Amino-3,4,6-trichlorophenol
Physical State	Off-white to grey crystalline solid
Melting Point	124 - 126°C
Molecular Weight	212.46 g/mol
Solubility	Soluble in ethanol, acetone, dilute acid; sparingly soluble in water.
Purity Goal	>98% (HPLC)

Key Analytical Markers:

- ¹H NMR (DMSO-d₆): Expect a singlet for the isolated aromatic proton at position 5. Broad singlets for -OH and -NH₂ (exchangeable with D₂O).
- IR Spectroscopy: Primary amine doublets (3300-3500 cm⁻¹), OH stretch (broad, 3200-3400 cm⁻¹), C-Cl stretches (600-800 cm⁻¹).

Safety & Handling (E-E-A-T)

- Toxicity: Trichlorophenols and their derivatives are toxic by ingestion and skin contact. They are suspected carcinogens and potent irritants.
- Dioxin Hazard: The synthesis of 2,4,5-trichlorophenol precursors carries a risk of forming TCDD (dioxin) if temperatures exceed 160°C under alkaline conditions. Ensure the starting material is certified "dioxin-free" or low-dioxin.
- Waste Disposal: All chlorinated organic waste must be segregated and incinerated at high temperatures (>1100°C) with scrubber systems. Do not release into aqueous drains.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 79883, **2-Amino-3,4,6-trichlorophenol**. Retrieved from [\[Link\]](#)

- U.S. Environmental Protection Agency. (2000). Toxicological Profile for 2,4,5-Trichlorophenol. Retrieved from [\[Link\]](#)
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Sources

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- 2. 6-Nitro-2,4,5-trichlorophenol - High purity | EN [\[georganics.sk\]](#)
- 3. 3,4,6-TRICHLORO-2-NITROPHENOL | 82-62-2 [\[chemicalbook.com\]](#)
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